

An In-depth Technical Guide to (Diisopropylamino)dichlorophosphine

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Compound of Interest

Compound Name: *Diisopropylphosphoramidous
dichloride*

Cat. No.: *B015615*

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(Diisopropylamino)dichlorophosphine, a versatile phosphitylating agent, is a crucial reagent in modern organic synthesis, particularly in the preparation of organophosphorus compounds. This guide provides detailed technical information for researchers, scientists, and professionals in drug development, summarizing its chemical properties, synthesis protocols, and key applications.

CAS Number: 921-26-6[1][2][3][4]

Synonyms:

- (N,N-diisopropylamino)dichlorophosphine[1]
- Bis(isopropyl)aminodichlorophosphine[2][4]
- Dichloro(diisopropylamido)phosphorus[2][4]
- Dichloro(diisopropylamino)phosphine[1][2][4][5]
- dichloro-N,N-diisopropylaminophosphine[1]
- Diisopropylaminodichlorphosphan[1][2]
- N,N-diisopropyldichlorophosphoramidite[1]

- N-diisopropylaminodichlorophosphane[1][2]
- DIISOPROPYLAMINOPHOSPHORDICHLORIDE[1][2]
- **DIISOPROPYLPHOSPHORAMIDOUS DICHLORIDE**[1][2]
- 1,1-dichloro-N,N-diisopropylphosphanamine[2][3]
- N,N-Bis(1-methylethyl)phosphoramidous dichloride[2]
- Dichlorophosphinodiisopropylamine[2]

Chemical and Physical Properties

A summary of the key quantitative data for (Diisopropylamino)dichlorophosphine is presented below. This compound is a colorless to light yellow oil that is sensitive to moisture.[1][2]

Property	Value
Molecular Formula	C ₆ H ₁₄ Cl ₂ NP[1][2][3]
Molecular Weight	202.06 g/mol [1][2]
Boiling Point	56-58 °C at 15 mmHg[1][2][6]
Density	1.096 g/mL at 25 °C[1][4][6]
Refractive Index (n _{20/D})	1.485[1][4][6]
Flash Point	66 °C[1][2][6]
Storage Temperature	2-8°C, under inert atmosphere, hygroscopic[1][2][4][6]

Experimental Protocols

Synthesis of (Diisopropylamino)dichlorophosphine[5][7]

This protocol details the synthesis of (Diisopropylamino)dichlorophosphine from phosphorus trichloride and diisopropylamine.

Materials and Equipment:

- Flame-dried, 250-mL, two-necked, round-bottomed flask
- Teflon-coated magnetic stirring bar
- Nitrogen inlet adaptor
- Rubber septa
- Thermocouple probe
- Syringes
- Ice bath
- Schlenk filter
- Rotary evaporator
- Short-path distillation apparatus
- Phosphorus trichloride
- Hexanes
- Diisopropylamine

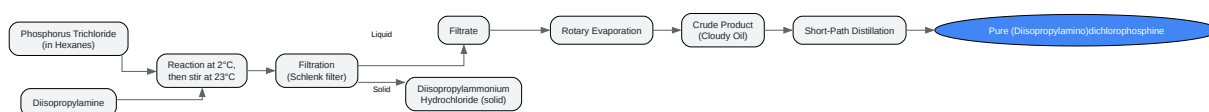
Procedure:

- A flame-dried, 250-mL, two-necked, round-bottomed flask containing a magnetic stirring bar is fitted with a nitrogen inlet adaptor and a rubber septum. A thermocouple probe is inserted through the septum.
- The flask is evacuated and back-filled with nitrogen three times.
- Phosphorus trichloride (2.0 mL, 22.9 mmol) is added via syringe, followed by hexanes (50 mL).^[7]

- The resulting solution is cooled to +2 °C (internal temperature) with an ice bath.
- Diisopropylamine (6.0 mL, 42.8 mmol, 1.87 equiv) is added dropwise via syringe over 10 minutes, resulting in the immediate formation of a white suspension.[7]
- The flask is removed from the ice bath, and the mixture is stirred for 1 hour at 23 °C.[7]
- The gas inlet adaptor is replaced with an oven-dried Schlenk filter, and the white suspension is filtered into a flame-dried, 500-mL round-bottomed flask under high vacuum (0.1 mmHg). [7]
- The resulting white cake of diisopropylammonium hydrochloride is washed with hexanes (3 x 30 mL).[5][7]
- The filtrate is concentrated by rotary evaporation (23 °C, 10 mmHg).[5][7]
- The crude material is transferred to a 50-mL round-bottomed flask with 20 mL of hexanes and concentrated again by rotary evaporation.
- The crude product, a cloudy oil, is further purified by short-path distillation (boiling point = 49-50 °C, 0.7 mmHg) to yield dichloro(diisopropylamino)phosphine as a colorless solid which melts upon gentle warming.[7]

Visualizations

Diagram of the Synthesis Workflow for (Diisopropylamino)dichlorophosphine



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Caption: Synthesis workflow for (Diisopropylamino)dichlorophosphine.

Applications in Organic Synthesis

(Diisopropylamino)dichlorophosphine is a versatile reagent primarily used for introducing phosphite ester functionalities into organic molecules.^[8] Its high reactivity, owing to the two chlorine atoms on the phosphorus center, allows for efficient reactions with nucleophiles like hydroxyl and amino groups.^[8]

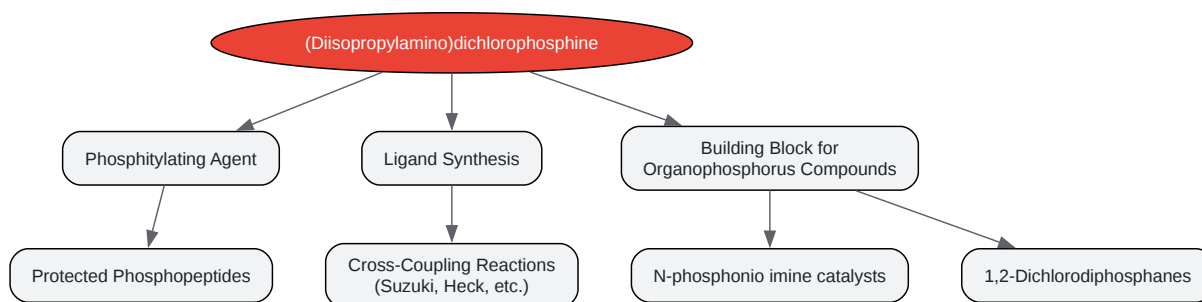
Key application areas include:

- **Phosphitylating Agent:** It is widely used for the phosphorylation of hydroxy amino acids in the synthesis of protected phosphopeptides and related biomolecules, which are vital for drug discovery and diagnostics.^{[6][8]}
- **Ligand Synthesis:** This compound serves as a precursor for the synthesis of ligands used in various metal-catalyzed cross-coupling reactions, including:
 - Buchwald-Hartwig Amination
 - Suzuki-Miyaura Coupling
 - Heck Reaction
 - Sonogashira Coupling
 - Stille Coupling
 - Negishi Coupling
 - Hiyama Coupling
- **Synthesis of Organophosphorus Compounds:** It is a building block in the synthesis of a variety of other organophosphorus compounds, such as:
 - Aminoiminophosphanes^[5]
 - Tetraaminocyclotetraphosphanes^[5]

- Acyclic N-phosponio imine catalysts for selective epoxidations
- Boryl-substituted methylenephosponium derivatives
- Prop-2-ynyl aminophosphonic chlorides[9]

The reaction of (Diisopropylamino)dichlorophosphine with magnesium can also be used to synthesize 1,2-Bis(diisopropylamino)-1,2-dichlorodiphosphane, a bifunctional diphosphane that serves as a P2-building block.[5]

Logical Relationship of Applications



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Caption: Key application areas of (Diisopropylamino)dichlorophosphine.

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